

# In-Depth Technical Guide: 3-amino-2-methylquinazolin-4(3H)-one

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## Compound of Interest

**Compound Name:** 3-amino-2-methylquinazolin-4(3H)-one

**Cat. No.:** B158153

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and biological relevance of **3-amino-2-methylquinazolin-4(3H)-one**, a key heterocyclic compound with significant potential in medicinal chemistry.

## Core Compound Data

**3-amino-2-methylquinazolin-4(3H)-one** is a quinazoline derivative recognized as a valuable starting material for the synthesis of various biologically active molecules. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Weight	175.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N <sub>3</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	1898-06-2	<a href="#">[2]</a>
Appearance	Solid	
Melting Point	149-152 °C (lit.)	
SMILES	CC1=Nc2ccccc2C(=O)N1N	
InChI Key	IQOUPYQSZBDNAW- UHFFFAOYSA-N	

## Synthesis and Experimental Protocols

The synthesis of **3-amino-2-methylquinazolin-4(3H)-one** is most commonly achieved through a two-step process involving the formation of a benzoxazinone intermediate followed by condensation with hydrazine hydrate.[\[4\]](#)[\[5\]](#) More recently, microwave-assisted methods have been developed to improve efficiency and yields.[\[6\]](#)[\[7\]](#)

## Conventional Synthetic Protocol

### Step 1: Synthesis of 2-methyl-4H-3,1-benzoxazin-4-one (Intermediate 1)

- A mixture of anthranilic acid and an excess of acetic anhydride is heated.[\[4\]](#)
- The reaction mixture is then poured into ice-cold water to precipitate the intermediate product, 2-methyl-4H-3,1-benzoxazin-4-one.[\[4\]](#)
- The crude product is filtered and can be purified by recrystallization from a suitable solvent like ethanol.[\[4\]](#)

### Step 2: Synthesis of **3-amino-2-methylquinazolin-4(3H)-one**

- The intermediate, 2-methyl-4H-3,1-benzoxazin-4-one (e.g., 3 g, 18.63 mmol), is dissolved in ethanol (10 mL) with stirring.[\[5\]](#)

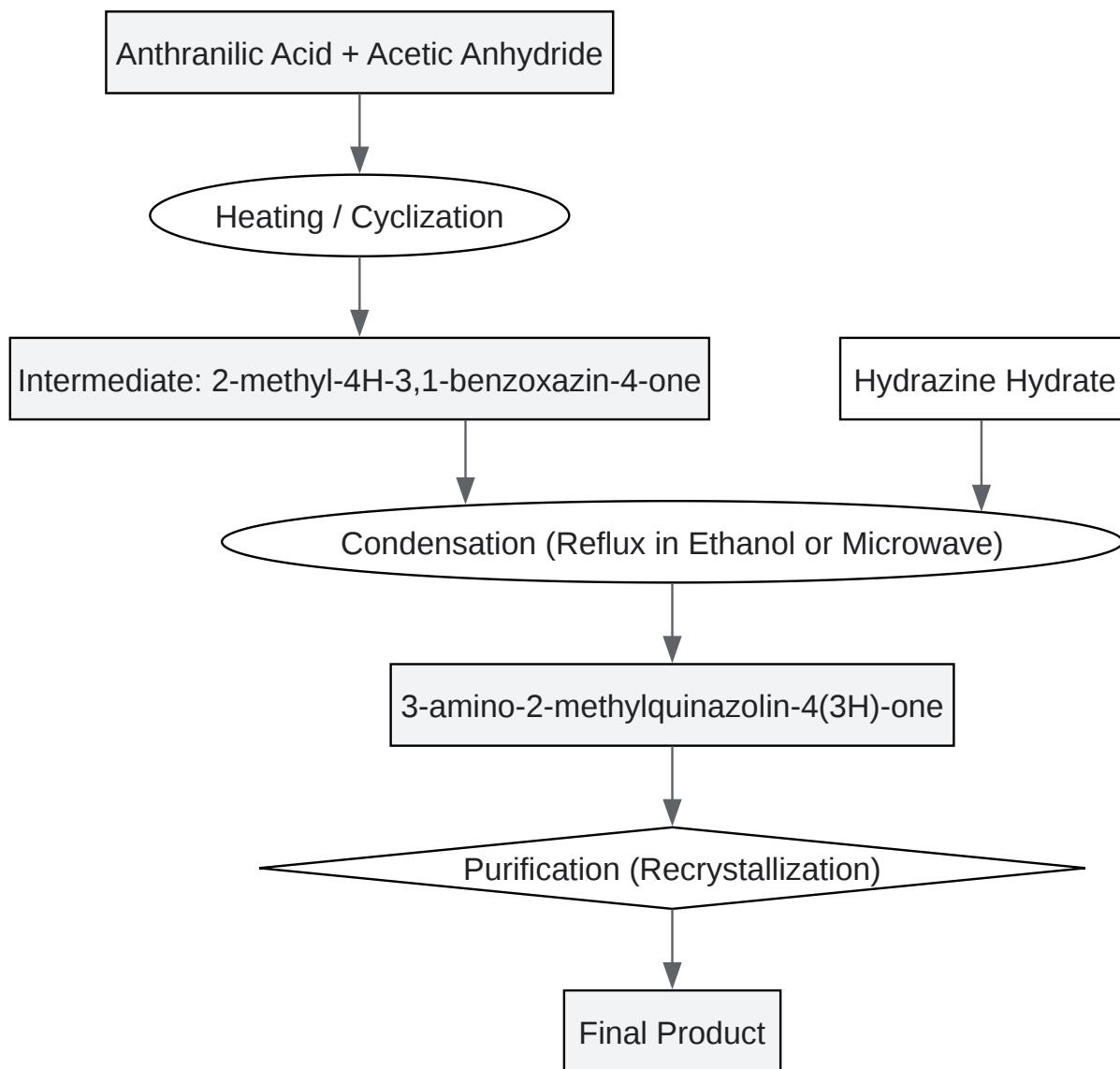
- Hydrazine hydrate (e.g., 0.91 mL, 18.63 mmol) is added cautiously to the solution.[4][5]
- The resulting mixture is refluxed for approximately 7 hours.[4][5] Reaction progress should be monitored using Thin Layer Chromatography (TLC).[4]
- Upon completion, the reaction mixture is cooled, allowing the final product to precipitate.[4]
- The solid product is collected by filtration and purified by recrystallization.[4]

## Microwave-Assisted Synthetic Protocol

An alternative green chemistry approach utilizes microwave irradiation to accelerate the reaction.

- A solution of the benzoxazinone intermediate (1 mmol) and hydrazine monohydrate (3 mmol) in absolute ethanol (5 mL) is prepared in a microwave tube.
- The mixture is subjected to microwave irradiation (e.g., at 250 W) for a period of 20-33 minutes at a temperature between 120-150 °C.[6]
- After cooling, the solvent is removed using a rotary evaporator.
- The resulting solid is filtered and recrystallized from an appropriate solvent to yield the pure product.[6]

## Synthesis Workflow Diagram

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Caption: Synthetic workflow for **3-amino-2-methylquinazolin-4(3H)-one**.

## Biological and Pharmacological Context

Quinazolinone derivatives are a significant class of heterocyclic compounds in medicinal chemistry, known for a wide spectrum of pharmacological activities.<sup>[8][9]</sup> These include antimicrobial, anti-inflammatory, anticancer, and anticonvulsant properties.<sup>[8][10][11]</sup>

The core structure of **3-amino-2-methylquinazolin-4(3H)-one** serves as a versatile scaffold. Its amino group at the 3-position is a key functional handle for further chemical modifications, allowing for the synthesis of a diverse library of derivatives. For instance, condensation with various aldehydes can produce Schiff bases, which have been investigated for their antimicrobial efficacy.[\[5\]](#)

Recent studies have also explored the DNA photo-disruptive capabilities of 3-amino-2-methyl-quinazolin-4(3H)-one derivatives, suggesting potential applications in photochemotherapy.[\[6\]](#)[\[7\]](#) The binding of these compounds to DNA has been investigated through molecular docking studies, correlating their structural features with their photo-activity.[\[6\]](#)[\[7\]](#) The broad biological profile of the quinazolinone core makes this compound and its derivatives promising candidates for further drug discovery and development efforts.[\[10\]](#)

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